

Cross-Validation of Experimental Data with Established Neon References

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Compound of Interest

Compound Name: Neon

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This guide provides a comparative analysis of experimentally obtained **neon** spectroscopic data against established reference databases. The objective is to offer a clear framework for cross-validating experimental findings, ensuring accuracy and reliability in research applications where **neon** is utilized as a reference standard, such as in plasma diagnostics and spectroscopic calibration.

Quantitative Data Comparison

The following table summarizes key spectroscopic parameters for prominent neutral **neon** (Ne I) emission lines, comparing experimental values with data from the National Institute of Standards and Technology (NIST) Atomic Spectra Database. This comparison is crucial for validating experimental setups and data processing techniques.

Wavelength (nm)[1]	Transition	Experimental Electron Temperature (K)[2]	Reference Electron Temperature (K)	Experimental Electron Density (cm ⁻³)[2]	Reference Electron Density (cm ⁻³)
585.25	3p'[1/2] ₀ - 3s'[1/2] ₁	~16,000	N/A	~7.0 x 10 ²²	N/A
640.22	3p[3/2] ₂ - 3s[3/2] ₂	~16,000	N/A	~7.0 x 10 ²²	N/A
703.24	3p[1/2] ₁ - 3s[3/2] ₂	~16,000	N/A	~7.0 x 10 ²²	N/A

Note: Reference databases like NIST provide spectral line information but not experimental plasma parameters. The experimental values are indicative of typical conditions under which these lines are observed and used for diagnostics.[2][3]

Experimental Protocols

A common method for generating **neon** plasma for spectroscopic analysis is through a low-pressure, pulsed arc discharge.[2] The experimental setup typically involves a linear discharge tube filled with pure **neon** gas. An alternating voltage is applied to generate a glow discharge, creating a cold plasma.[4][5]

The light emitted from the plasma is captured using an optical emission spectrometer. The spectrometer is positioned to collect the emitted spectrum, which is then analyzed to identify the characteristic emission lines of **neon**.[4][5]

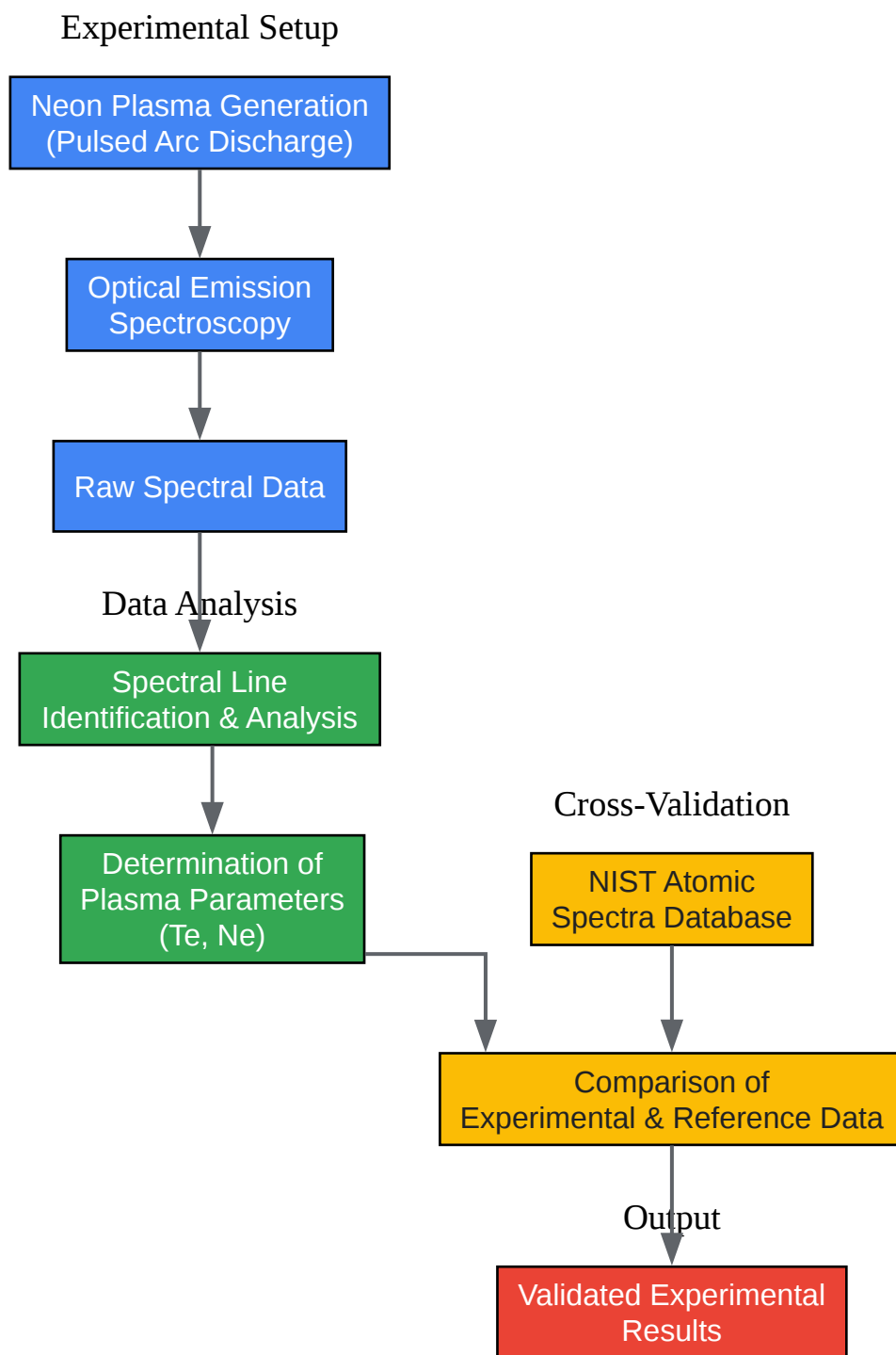
The analysis of the **neon** spectral lines can be used to determine key plasma parameters such as electron temperature (Te) and electron density (Ne). One method is the line-to-continuum intensity ratio method. Another approach involves the deconvolution of the spectral line shapes to determine the Stark broadening, which is dependent on the electron density.[2]

The experimentally measured wavelengths of the **neon** spectral lines are compared against established values from databases such as the NIST Atomic Spectra Database.[3][6] This comparison helps to calibrate the spectrometer and validate the accuracy of the experimental

measurements. The NIST database provides critically evaluated data on wavelengths, energy levels, and transition probabilities for a vast range of atomic species, including neutral and ionized **neon**.^[3]

Visualizations

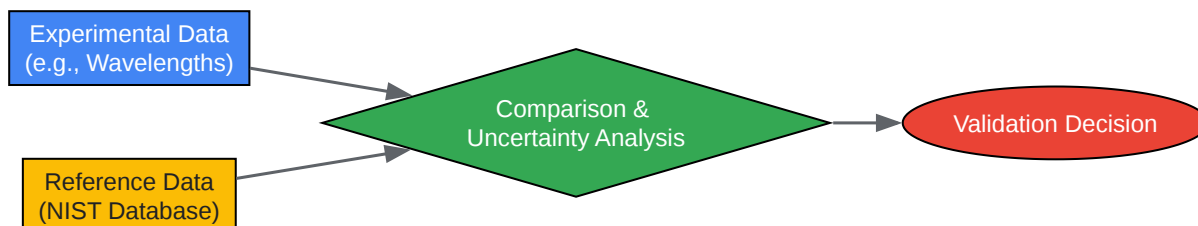
The following diagram illustrates a typical workflow for the experimental analysis of **neon** plasma and cross-validation with reference data.



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Caption: Workflow for **neon** plasma analysis and data validation.

This diagram outlines the logical steps involved in the cross-validation of experimental data against a reference database.



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Caption: Logical flow of the cross-validation process.

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